

A Comparative Guide to the Gaxilose Test for Diagnosing Hypolactasia

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Compound of Interest

Compound Name: Gaxilose

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This guide provides a comprehensive comparison of the **Gaxilose** test with alternative methods for the diagnosis of hypolactasia, the condition underlying lactose intolerance. The information presented is based on findings from a multicenter, open-label, phase IIB-III nonrandomized trial and other comparative studies, offering objective performance data and detailed experimental protocols to inform clinical research and diagnostic development.

Introduction to the Gaxilose Test

The **Gaxilose** test is a non-invasive diagnostic tool designed to assess intestinal lactase activity. Its mechanism is based on the oral administration of 4-galactosylxylose (**Gaxilose**), a synthetic disaccharide. In the presence of lactase in the small intestine, **Gaxilose** is hydrolyzed into galactose and D-xylose. The subsequent absorption of D-xylose and its excretion in urine or presence in serum is directly proportional to the lactase activity in the small intestine.^[1] This provides a quantitative measure of the body's ability to digest lactose.

Performance Comparison of Diagnostic Tests

A multicenter study evaluated the efficacy of the **Gaxilose** test against established methods for diagnosing hypolactasia, with intestinal biopsy for direct lactase activity measurement serving as the reference standard.^[2] The key performance metrics from this study are summarized in the table below.

Diagnostic Test	Sensitivity (%)	Specificity (%)	Positive Predictive Value (%)	Negative Predictive Value (%)	Area Under ROC Curve
Gaxilose Test (Urine/Serum)	>90	>90	>90	>90	>0.9
Hydrogen Breath Test	69-85	69-85	69-85	69-85	Not specified
Blood Glucose Test	69-85	69-85	69-85	69-85	Not specified
Genetic Test (C/T-13910)	Lower than Gaxilose Test	Not specified	Not specified	Not specified	Not specified

Data sourced from a multicenter, open-label, phase IIB-III nonrandomized trial.[\[2\]](#)[\[3\]](#)

Another study comparing the **Gaxilose** test to the shortened lactose tolerance test and clinical parameters, using the C/T-13910 polymorphism genetic test as the reference standard, reported a sensitivity of 82% and a specificity of 68% for the **Gaxilose** test.[\[4\]](#)

Experimental Protocols

Gaxilose Test Protocol

Patient Preparation:

- Patients should fast overnight (8-12 hours) before the test. Water is permitted.[\[1\]](#)

Procedure:

- Baseline Sample: The first urine of the morning is discarded to empty the bladder.[\[1\]](#)
- Administration: A dose of 0.45 g of **Gaxilose** dissolved in 100-250 mL of water is administered orally.[\[1\]](#) For the serum-based test, a 2.7 g dose may be used.[\[2\]](#)
- Sample Collection:

- Urine Test: All urine is collected for a period of 5 hours after administration.[1][5] Samples may be collected in separate 0-4 hour and 4-5 hour fractions.[2]
- Serum Test: A serum sample is taken 90 minutes after the 2.7 g **Gaxilose** dose.[2]
- Analysis: The concentration of D-xylose in the collected urine or serum is quantified using an automated assay.[1] The total amount of xylose excreted in the urine is correlated with intestinal lactase activity.[1]

Alternative Test Protocols

Patient Preparation:

- Fast for 8-12 hours prior to the test.[6]
- Avoid smoking and vigorous exercise for at least 30 minutes before and during the test.[6]
- Certain medications, such as antibiotics, should be avoided for up to four weeks before the test.[6][7]

Procedure:

- Baseline Sample: A baseline breath sample is collected by having the patient exhale into a collection bag.[8]
- Lactose Challenge: The patient drinks a solution containing a standard dose of lactose (typically 50 grams for adults).[6]
- Breath Collection: Breath samples are collected at regular intervals (e.g., every 15-30 minutes) for up to 3 hours.[9][10]
- Analysis: The concentration of hydrogen in the breath samples is measured. An increase in hydrogen levels of more than 20 parts per million (ppm) over the baseline is considered a positive result.[10]

Patient Preparation:

- Fast overnight (10-16 hours).[11]

- Maintain an unrestricted diet with adequate carbohydrate intake for at least three days prior to the test.[\[11\]](#)

Procedure:

- Fasting Blood Sample: A baseline blood sample is taken to measure fasting glucose levels.[\[11\]](#)
- Lactose Challenge: The patient drinks a solution containing 50g of lactose.[\[11\]](#)
- Blood Collection: Blood samples are taken at 30, 60, 90, and 120 minutes after lactose ingestion.[\[11\]](#)
- Analysis: Blood glucose levels are measured in each sample. A failure of blood glucose to rise by at least 1.0 mmol/L (18 mg/dL) from the baseline is indicative of lactase deficiency.[\[11\]](#)

Procedure:

- Biopsy Collection: A small tissue sample is obtained from the duodenal mucosa during an upper gastrointestinal endoscopy.[\[12\]](#)
- Sample Preparation: The biopsy specimen is immediately frozen and stored at -20°C or lower until analysis.[\[13\]](#) The tissue is then homogenized.[\[13\]](#)
- Enzyme Assay: The homogenate is incubated with a lactose substrate. The amount of glucose released is quantified, typically through a colorimetric assay using glucose oxidase reagent.[\[14\]](#)
- Analysis: Lactase activity is expressed as units per gram of protein (U/g protein).[\[13\]](#)

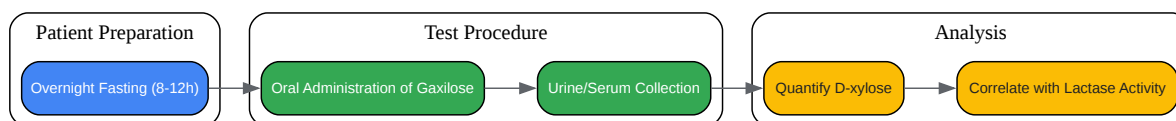
Procedure:

- Sample Collection: A whole blood sample is collected from the patient.[\[15\]](#)
- DNA Extraction (Optional): Some methods may require DNA isolation from the blood sample, though newer techniques can analyze whole blood directly.[\[15\]](#)

- Genotyping: The DNA is analyzed for the C/T-13910 single nucleotide polymorphism (SNP) located upstream of the lactase gene (LCT).[15][16] This is typically done using polymerase chain reaction (PCR) based methods.[15]
- Analysis: The presence of the C/C genotype is strongly associated with lactase non-persistence (hypolactasia) in many populations.[17]

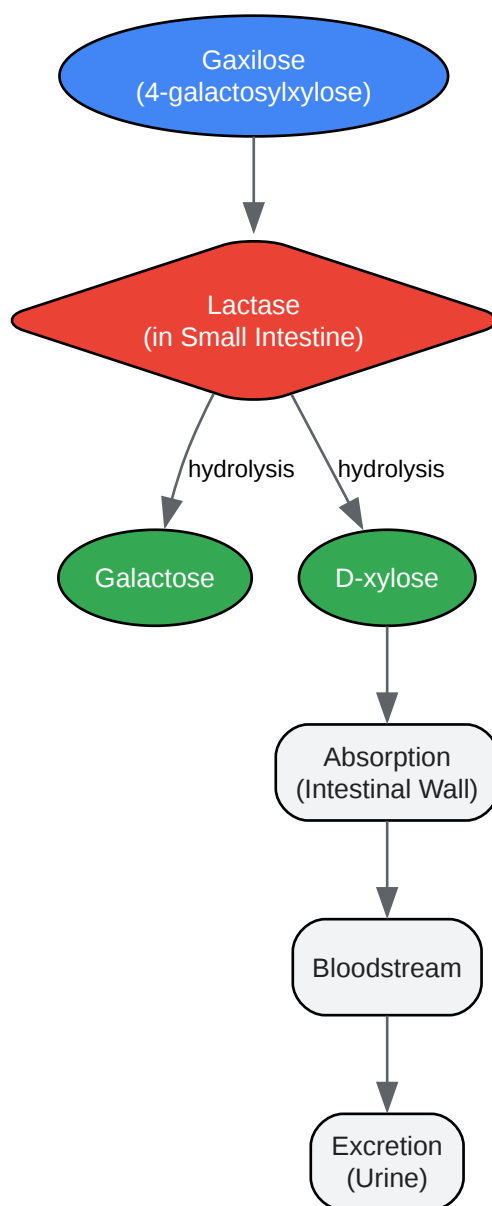
Visualizing the Gaxilose Test Workflow and Mechanism

To further elucidate the process, the following diagrams illustrate the experimental workflow of the **Gaxilose** test and the underlying enzymatic action.



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Caption: Experimental workflow of the **Gaxilose** test.



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Caption: Enzymatic action of lactase on **Gaxilose**.

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